

Introduction: Navigating Isomeric Specificity in Chemical Synthesis

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Compound of Interest

Compound Name: 4-(2-Bromo-5-methoxybenzyl)morpholine

CAS No.: 1394291-49-6

Cat. No.: B1466596

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This guide provides a comprehensive technical overview of a substituted morpholine derivative of interest in medicinal chemistry and drug discovery. The initial query for "**4-(2-Bromo-5-methoxybenzyl)morpholine**" highlights a common challenge in chemical research: the existence of closely related isomers and the varying availability of scientific data for each. While information on **4-(2-Bromo-5-methoxybenzyl)morpholine** is not extensively documented in readily accessible literature, its structural isomer, 4-(5-Bromo-2-methoxybenzyl)morpholine, is commercially available and better characterized.

This document will therefore focus on the synthesis, properties, and potential applications of 4-(5-Bromo-2-methoxybenzyl)morpholine (CAS Number: 7016-14-0).^{[1][2]} In the spirit of comprehensive scientific guidance, we will also present a validated synthetic route for the key precursor of the originally requested isomer, 2-Bromo-5-methoxybenzaldehyde, to empower researchers in their exploration of this related chemical space. The methodologies described herein are grounded in established chemical principles, providing a robust framework for the synthesis and study of these compounds.

Physicochemical Properties of 4-(5-Bromo-2-methoxybenzyl)morpholine

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. The key properties of 4-(5-Bromo-2-methoxybenzyl)morpholine are summarized in the table below.

Property	Value	Source
CAS Number	7016-14-0	[1] [2]
Molecular Formula	C ₁₂ H ₁₆ BrNO ₂	[1] [2]
Molecular Weight	286.16 g/mol	[1] [2]
Purity	≥95%	[2]
Storage	Sealed in dry, 2-8°C	[1]
SMILES Code	<chem>COC1=CC=C(Br)C=C1CN2CCOCC2</chem>	[1]
Hazard Statements	H302, H315, H319	[1]

Synthesis Methodology: A Two-Stage Approach

The synthesis of 4-(5-Bromo-2-methoxybenzyl)morpholine is most efficiently achieved through a two-stage process:

- Synthesis of the Aldehyde Precursor: Preparation of 5-Bromo-2-methoxybenzaldehyde.
- Reductive Amination: Coupling of the aldehyde with morpholine to yield the final product.

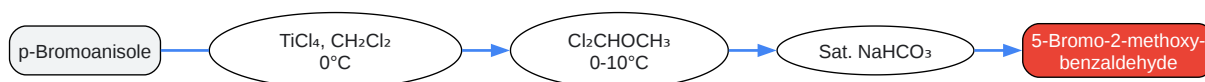
This approach offers high yields and a straightforward purification process.

Part 1: Synthesis of the Key Precursor: 5-Bromo-2-methoxybenzaldehyde

The precursor, 5-Bromo-2-methoxybenzaldehyde (CAS: 25016-01-7), is a critical starting material.[3] A reliable method for its synthesis involves the formylation of p-bromoanisole.[4]

Experimental Protocol: Synthesis of 5-Bromo-2-methoxybenzaldehyde

- **Reaction Setup:** In a suitable reaction vessel, dissolve p-bromoanisole (15 g, 0.08 mol) in 350 ml of methylene chloride and cool the solution to 0°C.[4]
- **Addition of Titanium Tetrachloride:** Add titanium tetrachloride (30 g, 0.16 mol) dropwise to the cooled solution.[4]
- **Addition of Dichloromethyl Methyl Ether:** After 10 minutes, add 1,1-dichloromethyl methyl ether (12.7 g, 0.088 mol) dropwise, maintaining the temperature between 0-10°C.[4]
- **Reaction Monitoring:** Stir the reaction mixture for 90 minutes at 0-10°C.[4]
- **Quenching:** Quench the reaction by carefully adding it to an excess of saturated sodium bicarbonate solution and methylene chloride.[4]
- **Extraction and Purification:** Separate the organic layer and perform a further extraction of the aqueous phase with methylene chloride. Combine the organic layers, wash with saturated sodium chloride, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent in vacuo to yield the product.[4]



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Synthesis of 5-Bromo-2-methoxybenzaldehyde.

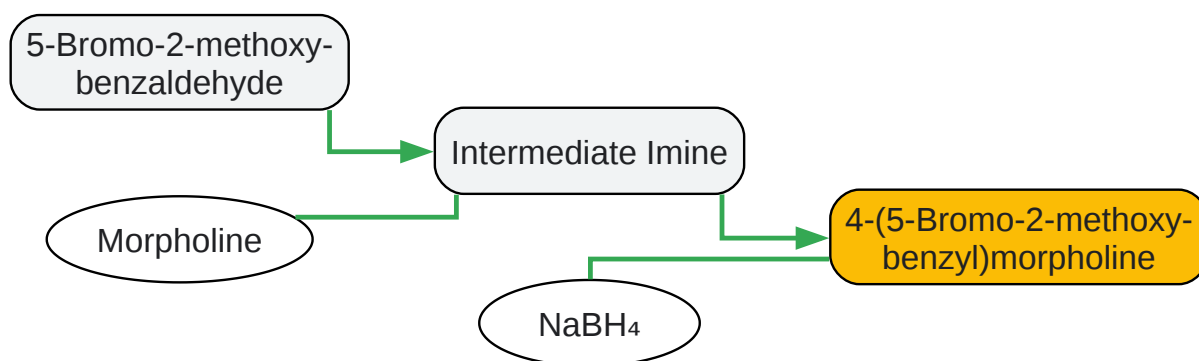
Part 2: Reductive Amination with Morpholine

Reductive amination is a robust and widely used method for forming carbon-nitrogen bonds, making it ideal for synthesizing the target molecule from the aldehyde precursor.[5] This

reaction typically proceeds in one pot, where the aldehyde and amine first form a Schiff base (imine), which is then reduced in situ to the corresponding amine.

Experimental Protocol: Synthesis of 4-(5-Bromo-2-methoxybenzyl)morpholine

- **Reaction Setup:** To a solution of 5-Bromo-2-methoxybenzaldehyde (1 equivalent) in a suitable solvent such as methanol or dichloromethane, add morpholine (1.1 equivalents).
- **Formation of Imine:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine.
- **Reduction:** Cool the reaction mixture to 0°C and add a reducing agent such as sodium borohydride (NaBH_4) (1.5 equivalents) portion-wise.
- **Reaction Completion:** Allow the reaction to warm to room temperature and stir for an additional 3-4 hours or until the reaction is complete as monitored by TLC.
- **Work-up and Purification:** Quench the reaction by the slow addition of water. Extract the product with an organic solvent, wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.



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Reductive amination of the aldehyde with morpholine.

A Note on the Synthesis of the Isomeric Precursor: 2-Bromo-5-methoxybenzaldehyde

For researchers interested in the originally specified isomer, **4-(2-Bromo-5-methoxybenzyl)morpholine**, the key precursor is 2-Bromo-5-methoxybenzaldehyde. A documented synthesis for this compound starts from m-anisaldehyde.[6] The procedure is analogous to the one described for the 5-bromo isomer, involving bromination of the starting aldehyde.[6]

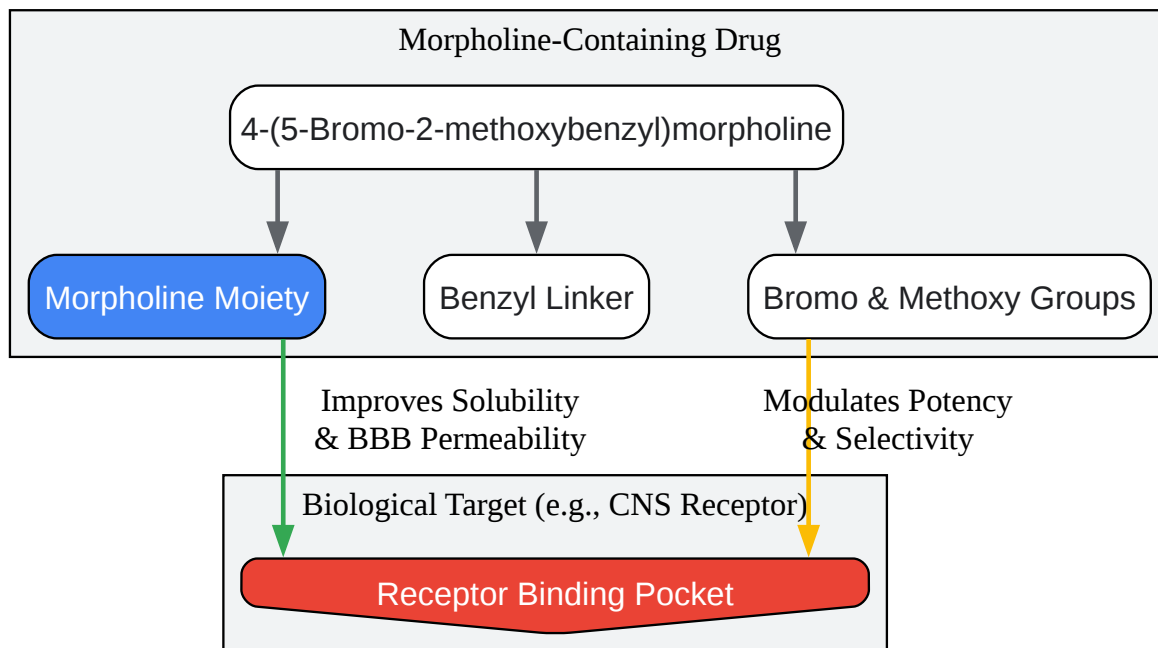
The Role of the Morpholine Moiety in Drug Discovery

The morpholine ring is a privileged scaffold in medicinal chemistry, particularly for drugs targeting the central nervous system (CNS).[7][8] Its unique physicochemical properties, including a weakly basic nitrogen atom and the presence of an oxygen atom, provide a favorable balance of hydrophilicity and lipophilicity.[9] This balance is crucial for enhancing blood-brain barrier permeability, a key requirement for CNS-active compounds.[9]

Morpholine-containing compounds are utilized in drug design to:

- **Enhance Potency:** The morpholine ring can participate in crucial molecular interactions with biological targets.[7][8]
- **Act as a Scaffold:** It can correctly orient other functional groups of the molecule for optimal binding.[7][8]
- **Modulate Pharmacokinetic Properties:** The presence of the morpholine can improve solubility and metabolic stability.[7][8]

Given these properties, 4-(5-Bromo-2-methoxybenzyl)morpholine and its isomer are of significant interest for screening in various CNS-related assays, including those for neurodegenerative diseases and psychiatric disorders. The brominated methoxybenzyl group provides a lipophilic component that can be further functionalized to explore structure-activity relationships.



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Conceptual role of the morpholine scaffold in CNS drug design.

Conclusion

This technical guide provides a detailed and practical framework for the synthesis and understanding of 4-(5-Bromo-2-methoxybenzyl)morpholine. By elucidating the synthetic pathways for this compound and its key precursors, including the less-documented isomer, this document serves as a valuable resource for researchers in organic synthesis and medicinal chemistry. The established importance of the morpholine scaffold in CNS drug discovery underscores the potential of these brominated methoxybenzyl morpholine derivatives as promising candidates for further investigation in the quest for novel therapeutics.

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